

Application Notes and Protocols for Ani9 in In-Vitro Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ani9 is a potent and selective small-molecule inhibitor of Anoctamin-1 (ANO1), also known as Transmembrane member 16A (TMEM16A).[1][2][3] ANO1 is a calcium-activated chloride channel (CaCC) that is overexpressed in various types of cancers, including prostate, breast, and gastrointestinal cancers, and is implicated in tumor proliferation, invasion, and metastasis. [1][4] Ani9 exerts its effects by inhibiting the synthesis of ANO1 in a concentration-dependent manner.[4] Its high selectivity for ANO1 over the homologous ANO2 and other ion channels like CFTR and ENaC makes it a valuable tool for studying the specific roles of ANO1 in cancer biology and a potential candidate for therapeutic development.[1][2][5] These application notes provide a comprehensive protocol for the use of Ani9 in in-vitro cell culture experiments, with a focus on assessing its impact on cancer cell viability.

Data Presentation

Quantitative data for **Ani9** is summarized in the table below. Researchers should note that the potency of **Ani9** can vary between different cell lines and experimental conditions. Therefore, it is recommended to perform a dose-response curve to determine the optimal concentration for your specific cell model.



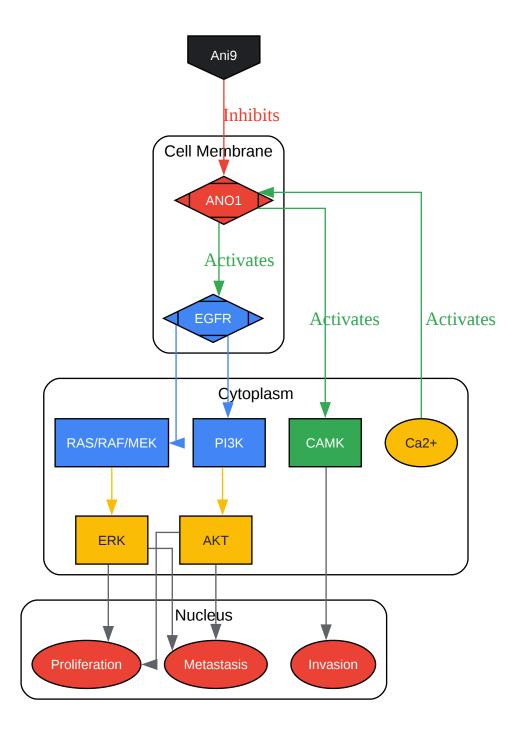
Parameter	Value	Cell Line	Assay Type	Reference
IC50	77 ± 1.1 nM	FRT-ANO1	Apical membrane current measurement	[6]
IC50	< 3 μΜ	N/A	General ANO1 channel activity	[3]
Effective Concentration	1 μΜ	FRT-ANO1	Almost complete inhibition of ANO1	[1]
Effective Concentration	50 nM - 1 μM	FRT-ANO1	Inhibition of ATP- induced ANO1 chloride currents	[6]

Note: The IC50 values for **Ani9** in specific cancer cell lines using cell viability assays are not widely reported in the literature. The provided IC50 is for the inhibition of ANO1 channel activity. It is crucial to determine the IC50 for cell viability in your cancer cell line of interest empirically.

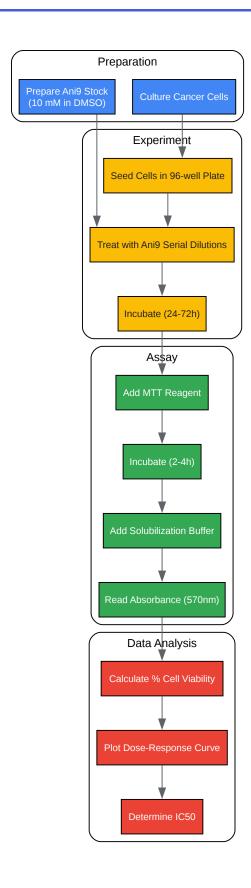
Signaling Pathway

Ani9 targets ANO1, which is known to modulate several key signaling pathways involved in cancer progression. Inhibition of ANO1 by **Ani9** can lead to the downregulation of these pathways, thereby affecting cell proliferation, survival, and migration. The diagram below illustrates the central role of ANO1 in oncogenic signaling.









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